4-Iodo-2-methoxy-1-nitrobenzene: A Versatile Intermediate for Advanced Synthesis

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Compound of Interest	
Compound Name:	*4-Iodo-2-methoxy-1-nitrobenzene*
CAS No.:	*860585-81-5*
Cat. No.:	*B2556124*

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Introduction

4-Iodo-2-methoxy-1-nitrobenzene is a highly functionalized aromatic compound that serves as a pivotal building block in modern organic synthesis. Its unique substitution pattern, featuring an iodine atom, a methoxy group, and a nitro group on the benzene ring, provides a rich platform for a diverse array of chemical transformations. The presence of a reactive carbon-iodine bond, an electron-donating methoxy group, and a strongly electron-withdrawing nitro group allows for regioselective and chemoselective reactions, making it an invaluable intermediate in the synthesis of complex molecules, particularly in the fields of pharmaceuticals and materials science.

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the applications and detailed protocols involving **4-iodo-2-methoxy-1-nitrobenzene**. We will delve into its use in key cross-coupling reactions, nucleophilic aromatic substitutions, and as a precursor for further functionalization, offering field-proven insights and robust experimental procedures.

Chemical and Physical Properties

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A thorough understanding of the physicochemical properties of **4-iodo-2-methoxy-1-nitrobenzene** is crucial for its safe handling and effective use in synthesis.

Property	Value	Reference
CAS Number	860585-81-5	[1][2]
Molecular Formula	C7H6INO3	[1]
Molecular Weight	279.03 g/mol	[1]
Appearance	Solid	[1]
Purity	Typically ≥98%	[1]
InChI Key	HIXMWPAZDDJWNC-UHFFFAOYSA-N	[1]

Note: The isomeric compound 4-Iodo-1-methoxy-2-nitrobenzene (CAS 52692-09-8) has a melting point of 96-98°C and a boiling point of 330.8°C at 760 mmHg.[3] Another isomer, 2-Iodo-1-methoxy-4-nitrobenzene (CAS 5399-03-1), has a melting point of 96-98°C.[4]

Core Synthetic Applications

The strategic placement of functional groups on the aromatic ring of **4-iodo-2-methoxy-1-nitrobenzene** dictates its reactivity and makes it a versatile substrate for several classes of organic reactions.

Palladium-Catalyzed Cross-Coupling Reactions

The carbon-iodine bond is the most reactive site for palladium-catalyzed cross-coupling reactions due to its lower bond dissociation energy compared to other carbon-halogen bonds.[5] This allows for the selective formation of new carbon-carbon and carbon-nitrogen bonds.

The Suzuki-Miyaura coupling is a powerful method for the formation of C-C bonds, typically between an organohalide and an organoboron compound. **4-Iodo-2-methoxy-1-nitrobenzene** readily participates in these reactions to form biaryl structures, which are common motifs in pharmaceutical agents. The reaction proceeds via a catalytic cycle involving oxidative addition, transmetalation, and reductive elimination.[5]

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Protocol: Suzuki-Miyaura Coupling of **4-Iodo-2-methoxy-1-nitrobenzene** with Phenylboronic Acid

Objective: To synthesize 2-methoxy-4-phenyl-1-nitrobenzene.

Materials:

- **4-Iodo-2-methoxy-1-nitrobenzene** (1.0 equiv)
- Phenylboronic acid (1.2 equiv)
- Palladium(II) acetate ($Pd(OAc)_2$) (2 mol%)
- SPhos (4 mol%)
- Potassium phosphate (K_3PO_4) (2.0 equiv)
- Toluene/Water (10:1 mixture), degassed
- Schlenk tube or similar reaction vessel

Procedure:

- To an oven-dried Schlenk tube, add **4-iodo-2-methoxy-1-nitrobenzene**, phenylboronic acid, palladium(II) acetate, SPhos, and potassium phosphate.
- Seal the tube, and evacuate and backfill with an inert gas (e.g., argon or nitrogen) three times to ensure an inert atmosphere.
- Add the degassed toluene/water solvent mixture via syringe.
- Heat the reaction mixture to 80-100 °C with vigorous stirring.
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion (typically when the starting material is consumed), cool the reaction to room temperature.

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- Dilute the mixture with ethyl acetate and wash with water. Separate the organic layer, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

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The Sonogashira coupling enables the formation of a C-C bond between a terminal alkyne and an aryl halide.[6][7] This reaction is instrumental in the synthesis of conjugated enynes and arylalkynes, which are important structures in materials science and medicinal chemistry. The reaction is typically co-catalyzed by palladium and copper complexes.[6]

Protocol: Sonogashira Coupling of **4-Iodo-2-methoxy-1-nitrobenzene** with Phenylacetylene

Objective: To synthesize 2-methoxy-1-nitro-4-(phenylethynyl)benzene.

Materials:

- **4-Iodo-2-methoxy-1-nitrobenzene** (1.0 equiv)
- Phenylacetylene (1.1 equiv)
- Bis(triphenylphosphine)palladium(II) dichloride ($Pd(PPh_3)_2Cl_2$) (1-3 mol%)
- Copper(I) iodide (CuI) (1-5 mol%)
- Triethylamine (Et_3N) or Diisopropylamine (DIPA)
- Anhydrous Tetrahydrofuran (THF) or Dimethylformamide (DMF)
- Schlenk tube

Procedure:

- In an oven-dried Schlenk tube, combine **4-iodo-2-methoxy-1-nitrobenzene**, $Pd(PPh_3)_2Cl_2$, and CuI.

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- Seal the tube, then evacuate and backfill with an inert gas.
- Add the degassed solvent (THF or DMF) and the amine base.
- Add phenylacetylene via syringe.
- Stir the reaction at room temperature or heat to a moderate temperature (e.g., 40-60 °C).
- Monitor the reaction progress by TLC or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride (NH_4Cl).
- Extract the product with an organic solvent (e.g., ethyl acetate), dry the combined organic layers, and concentrate.
- Purify the crude product by column chromatography.

The Heck-Mizoroki reaction involves the coupling of an unsaturated halide with an alkene to form a substituted alkene. This reaction is a valuable tool for the formation of C-C bonds and can be applied to **4-iodo-2-methoxy-1-nitrobenzene** to introduce alkenyl substituents.

The Buchwald-Hartwig amination is a palladium-catalyzed cross-coupling reaction for the formation of carbon-nitrogen bonds.[8][9] This reaction allows for the synthesis of arylamines from aryl halides and a wide range of primary and secondary amines. It is a cornerstone of modern medicinal chemistry for the synthesis of nitrogen-containing bioactive molecules.[8][10]

Protocol: Buchwald-Hartwig Amination of **4-Iodo-2-methoxy-1-nitrobenzene** with Morpholine

Objective: To synthesize 4-(2-methoxy-4-nitrophenyl)morpholine.

Materials:

- **4-Iodo-2-methoxy-1-nitrobenzene** (1.0 equiv)
- Morpholine (1.2 equiv)
- Tris(dibenzylideneacetone)dipalladium(0) ($Pd_2(dba)_3$) (2 mol%)

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- XPhos (4 mol%)
- Sodium tert-butoxide (NaOtBu) (1.4 equiv)
- Anhydrous Toluene
- Schlenk tube

Procedure:

- To an oven-dried Schlenk tube, add **4-iodo-2-methoxy-1-nitrobenzene**, $Pd_2(dba)_3$, XPhos, and NaOtBu.
- Evacuate and backfill the tube with an inert gas three times.
- Add anhydrous toluene, followed by morpholine via syringe.
- Heat the reaction mixture to 80-110 °C with vigorous stirring.
- Monitor the reaction by TLC or LC-MS.
- After completion, cool the reaction to room temperature and quench with water.
- Extract with an organic solvent, dry the combined organic layers, and concentrate.
- Purify the product by column chromatography.

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Nucleophilic Aromatic Substitution (S_NAr)

The presence of the strong electron-withdrawing nitro group activates the aromatic ring for nucleophilic aromatic substitution (S_NAr).[11][12] While the primary site for palladium-catalyzed reactions is the carbon-iodine bond, under S_NAr conditions, nucleophilic attack can occur at positions ortho and para to the nitro group. The methoxy group at the 2-position and the iodo group at the 4-position can both potentially act as leaving groups, with the relative reactivity

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depending on the specific nucleophile and reaction conditions. Generally, halogens are better leaving groups than methoxy groups in S_nAr reactions.

The reaction proceeds through a two-step addition-elimination mechanism, involving the formation of a resonance-stabilized intermediate known as a Meisenheimer complex.[11][12]

Protocol: Nucleophilic Aromatic Substitution with a Thiol Nucleophile

Objective: To synthesize 2-methoxy-1-nitro-4-(phenylthio)benzene.

Materials:

- **4-Iodo-2-methoxy-1-nitrobenzene** (1.0 equiv)
- Thiophenol (1.1 equiv)
- Potassium carbonate (K_2CO_3) (1.5 equiv)
- Anhydrous Dimethylformamide (DMF)
- Round-bottom flask

Procedure:

- To a solution of thiophenol in DMF, add potassium carbonate and stir for 15 minutes at room temperature to generate the thiolate in situ.
- Add a solution of **4-iodo-2-methoxy-1-nitrobenzene** in DMF to the thiolate mixture.
- Heat the reaction to 60-80 °C and monitor its progress by TLC.
- Upon completion, cool the reaction and quench by adding water.
- Extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the crude product by column chromatography.

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Reduction of the Nitro Group

The nitro group in **4-iodo-2-methoxy-1-nitrobenzene** can be selectively reduced to an amino group, providing a key intermediate, 4-iodo-2-methoxyaniline. This transformation opens up a new set of synthetic possibilities, as the resulting aniline can undergo a variety of reactions, including diazotization followed by Sandmeyer-type reactions, or serve as a nucleophile in coupling reactions.

A common challenge is the potential for dehalogenation under certain reducing conditions. Therefore, chemoselective reduction methods are preferred.

Protocol: Chemoselective Reduction of the Nitro Group using Iron in Acetic Acid

Objective: To synthesize 4-iodo-2-methoxyaniline.

Materials:

- **4-Iodo-2-methoxy-1-nitrobenzene** (1.0 equiv)
- Iron powder (Fe) (5.0 equiv)
- Glacial acetic acid
- Ethanol
- Water
- Round-bottom flask with a reflux condenser

Procedure:

- In a round-bottom flask, suspend **4-iodo-2-methoxy-1-nitrobenzene** in a mixture of ethanol, water, and glacial acetic acid.
- Add iron powder to the stirred suspension.
- Heat the mixture to reflux. The reaction is often exothermic.
- Monitor the reaction by TLC until the starting material is consumed.

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- Cool the reaction mixture to room temperature and filter through a pad of Celite® to remove the iron salts. Wash the filter cake with ethanol.
- Concentrate the filtrate under reduced pressure.
- Neutralize the residue with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with ethyl acetate, dry the organic layer, and concentrate to yield the crude aniline.
- Purify by column chromatography or recrystallization if necessary.

Safety and Handling

4-Iodo-2-methoxy-1-nitrobenzene is a chemical that should be handled with appropriate safety precautions in a well-ventilated fume hood.[4] Wear personal protective equipment, including safety goggles, gloves, and a lab coat.[13] Avoid inhalation of dust and contact with skin and eyes.[14] In case of contact, rinse immediately with plenty of water.[14] Consult the Safety Data Sheet (SDS) for comprehensive safety information before use.[4][14]

Conclusion

4-Iodo-2-methoxy-1-nitrobenzene is a demonstrably valuable and versatile synthetic intermediate. Its utility stems from the orthogonal reactivity of its functional groups, which allows for a stepwise and controlled construction of complex molecular architectures. The protocols detailed herein provide a solid foundation for researchers to leverage the synthetic potential of this compound in their drug discovery and materials science endeavors. Careful optimization of reaction conditions, guided by the principles outlined in this document, will enable the efficient and selective synthesis of a wide range of novel compounds.

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